

# Safe Disposal of Hexan-2-one Oxime: A Procedural Guide

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## Compound of Interest

Compound Name: Hexan-2-one oxime

Cat. No.: B1605024

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **Hexan-2-one oxime**.

**Hexan-2-one oxime** should be handled as a hazardous substance. While specific disposal guidelines for this compound are not readily available, the following procedures are based on best practices for the disposal of hazardous chemicals and information from safety data sheets of similar oxime compounds.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat and closed-toe shoes.

Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors.

## Spill Management

In the event of a spill, follow these steps:

- **Evacuate and Ventilate:** Immediately alert others in the area and ensure the space is well-ventilated.
- **Containment:** Use an inert absorbent material, such as vermiculite, dry sand, or earth, to contain the spill. Do not use combustible materials like sawdust.
- **Collection:** Carefully collect the absorbed material into a designated, labeled, and sealable container for hazardous waste.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

## Disposal Procedure

Disposal of **Hexan-2-one oxime** must be conducted through a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or in regular trash.

- **Waste Collection:**
  - Collect waste **Hexan-2-one oxime** in a dedicated, clearly labeled, and chemically compatible container.
  - The container must be in good condition and have a secure, tight-fitting lid.
  - Label the container with "Hazardous Waste," the full chemical name "**Hexan-2-one oxime**," and any known hazard symbols.
- **Storage:**
  - Store the waste container in a designated hazardous waste accumulation area.
  - This area should be secure, well-ventilated, and away from incompatible materials.

- Keep the container closed at all times, except when adding waste.
- Arrange for Pickup:
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.
  - Provide them with accurate information about the waste, including its name and quantity.

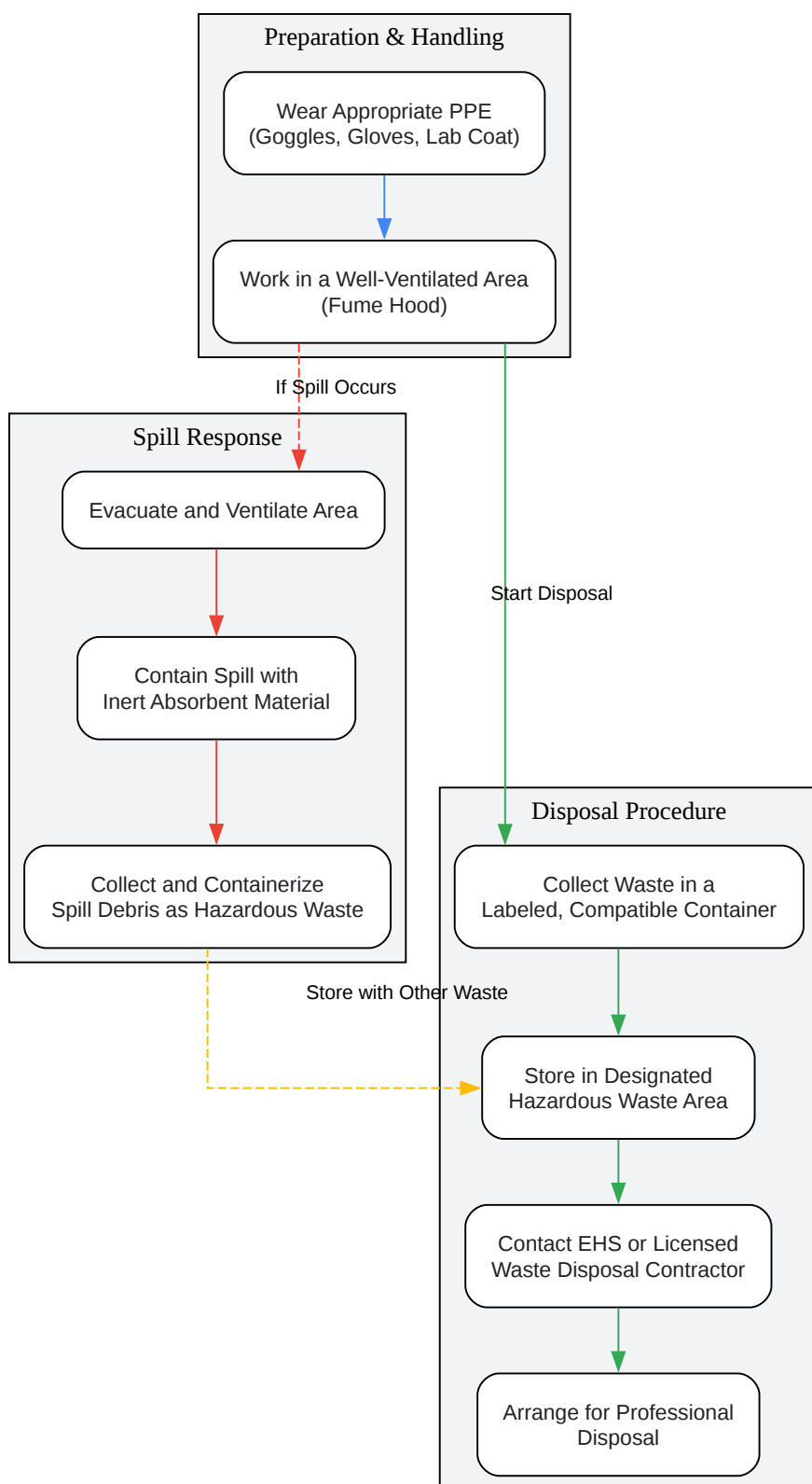
## Chemical and Physical Properties of Hexan-2-one oxime

Understanding the properties of a chemical is crucial for its safe handling and disposal.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO[1][2][3]
Molecular Weight	115.17 g/mol [1]
Boiling Point	187.5 °C at 760 mmHg[4]
Flash Point	94 °C[4]
Density	0.89 g/cm <sup>3</sup> [4]

## Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Hexan-2-one oxime**.



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### Hexan-2-one Oxime Disposal Workflow

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## References

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